

A Technical Guide to the Commercial Sources and Availability of Siponimod-D11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Siponimod-D11

Cat. No.: B15558156

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and key technical data for **Siponimod-D11**. It is designed to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled internal standard for bioanalytical applications.

Introduction to Siponimod-D11

Siponimod is a selective sphingosine-1-phosphate (S1P) receptor modulator, approved for the treatment of secondary progressive multiple sclerosis (SPMS).[1][2] **Siponimod-D11** is a deuterated analog of Siponimod, which serves as an invaluable internal standard for quantitative bioanalysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard like **Siponimod-D11** is considered the gold standard in bioanalytical method development, as it effectively corrects for variability during sample preparation and analysis, ensuring the highest accuracy and precision.[3]

Commercial Sources and Availability

Siponimod-D11 is available from several specialized chemical suppliers. The following table summarizes the offerings from prominent vendors, providing key quantitative data to facilitate comparison and procurement.

Supplier	Product Code/Catalogue No.	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Appearance	Storage Conditions
Simson Pharma Limited	S1270008	Not Available	C ₂₉ H ₂₄ D ₁₁ F ₃ N ₂ O ₃	708.72	Certificate of Analysis Provided	Custom Synthesis	Not Specified	Not Specified
LGC Standards	Not Specified	Unlabelled: 1230487-00-9	C ₂₉ D ₁₁ H ₂₄ F ₃ N ₂ O ₃	527.663	Not Specified	Not Specified	Not Specified	Not Specified
Clearysynth	CS-CX-00610	2104759-32-0	C ₂₉ H ₂₄ D ₁₁ F ₃ N ₂ O ₃	527.70	Not Specified	Not Specified	Not Specified	Refrigerator (2-8°C) for long term storage[3]
Analytica Chemie	ACI-194230	Unlabelled: 1230487-00-9	C ₂₉ H ₂₄ D ₁₁ F ₃ N ₂ O ₃	527.7	Not Specified	Not Specified	White Powder [4]	2-8°C[4]
Sussex Research Laboratories Inc.	SI190040	Not Available	C ₂₉ H ₂₄ D ₁₁ F ₃ N ₂ O ₃	527.7	>95% (HPLC) [5]	>95% [5]	Not Specified	-20°C[5]
ESS (Expert	ESS0520	Unlabelled:	C ₂₉ H ₂₄ D ₁₁ F ₃ N ₂	527.70	97.7% by	99% atom	Off-White	Not Specified

Synthes	123048	O ₃		HPLC[6	D[6]	Solid[6]	d
is	7-00-9]			
Solution							
s)							
SynZea	SZ-	Not	C ₂₉ H ₂₄	Not	Synthes	Not	Not
I	S036D0	Availabl	D ₁₁ F ₃ N ₂	527.7	Specifie	is on	Specifie
	1	e	O ₃		d	demand	d

Experimental Protocols: Quantification of Siponimod in Biological Matrices using Siponimod-D11

The following is a representative experimental protocol for the quantification of Siponimod in plasma samples using **Siponimod-D11** as an internal standard, based on established bioanalytical methods.[4][7]

Preparation of Stock and Working Solutions

- Siponimod and **Siponimod-D11** Stock Solutions (1 mg/mL): Accurately weigh and dissolve Siponimod and **Siponimod-D11** in a suitable organic solvent, such as methanol or acetonitrile, to a final concentration of 1 mg/mL.
- Calibration Standards and Quality Control (QC) Samples: Prepare a series of working solutions for calibration standards and QC samples by serially diluting the Siponimod stock solution with the appropriate solvent.
- Internal Standard (IS) Working Solution: Prepare a working solution of **Siponimod-D11** at a constant concentration to be added to all samples (calibration standards, QCs, and study samples).

Sample Preparation (Protein Precipitation)

- To 100 µL of each plasma sample (calibrator, QC, or unknown) in a microcentrifuge tube, add a specified volume of the **Siponimod-D11** internal standard working solution.
- Vortex the samples briefly to ensure thorough mixing.

- Add 300 μ L of cold acetonitrile to each tube to precipitate the plasma proteins.
- Vortex the samples vigorously for approximately 1 minute.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

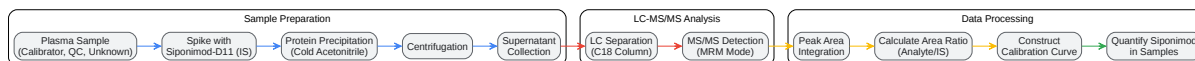
LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A reverse-phase C18 column (e.g., 150 mm x 4.6 mm, 3.5 μ m) is suitable for separation.[\[7\]](#)
 - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile with 0.1% formic acid) is typically used.
 - Flow Rate: A flow rate of 1 mL/min can be employed.[\[7\]](#)
 - Injection Volume: A small injection volume (e.g., 10 μ L) is recommended.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI) in positive mode is effective for Siponimod and **Siponimod-D11**.[\[7\]](#)
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used to selectively detect the parent and product ions for both the analyte and the internal standard.
 - Siponimod MRM Transition: m/z 517.2 \rightarrow 416.3[\[8\]](#)
 - **Siponimod-D11** MRM Transition: m/z 528.5 \rightarrow 427.3[\[8\]](#)
 - Data Analysis: The peak area ratio of the analyte to the internal standard is plotted against the nominal concentration of the analyte to construct a calibration curve. The

concentration of Siponimod in the unknown samples is then determined from this curve.

Visualizations

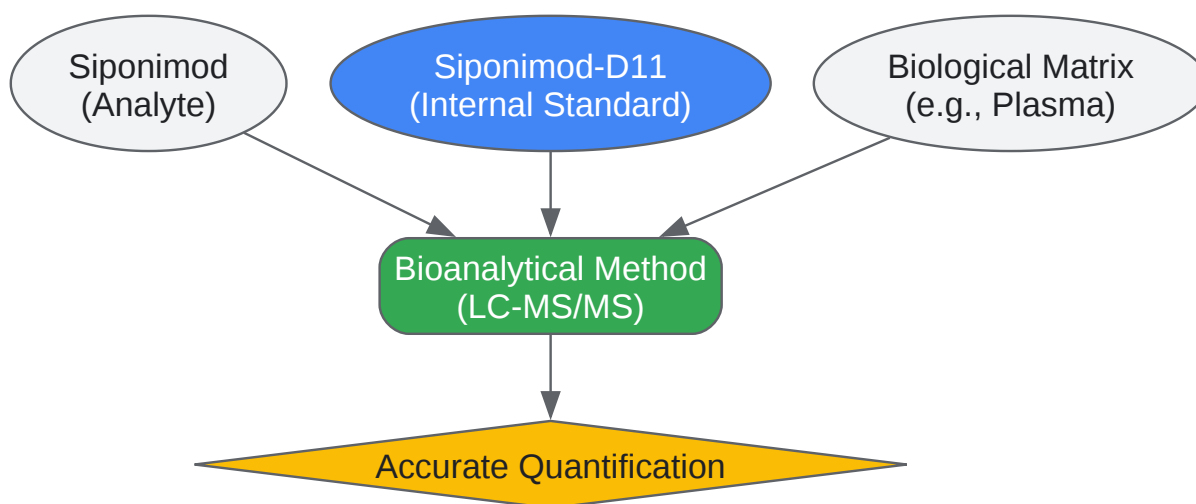
Experimental Workflow for Pharmacokinetic Analysis



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Caption: Workflow for Siponimod quantification using **Siponimod-D11**.

Logical Relationship in Bioanalytical Method Validation



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Caption: Core components of a validated bioanalytical method.

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- To cite this document: BenchChem. [A Technical Guide to the Commercial Sources and Availability of Siponimod-D11]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558156#commercial-sources-and-availability-of-siponimod-d11]

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